

2-Chloroacetamide-d4 safety data sheet and handling

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Compound of Interest

Compound Name: 2-Chloroacetamide-d4

Cat. No.: B119449

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An In-depth Technical Guide to the Safe Handling of 2-Chloroacetamide-d4

For researchers, scientists, and drug development professionals, the safe handling of deuterated compounds is paramount. This guide provides a comprehensive overview of the safety data and handling procedures for **2-Chloroacetamide-d4** (CAS: 122775-20-6). While specific safety data for the deuterated form is limited, the information presented here is based on the well-documented profile of its non-deuterated parent compound, 2-Chloroacetamide (CAS: 79-07-2), a standard practice for assessing the safety of isotopically labeled compounds.

Chemical and Physical Properties

2-Chloroacetamide-d4 is the deuterium-labeled version of 2-Chloroacetamide.^[1] The primary physical difference is its molecular weight. 2-Chloroacetamide is a colorless to yellow crystalline solid with a characteristic odor.^{[2][3]} It is readily soluble in water.^[2]

Table 1: Physical and Chemical Properties

Property	2-Chloroacetamide-d4	2-Chloroacetamide	Source(s)
CAS Number	122775-20-6	79-07-2	[2][4]
Molecular Formula	C ₂ D ₄ ClNO	C ₂ H ₄ ClNO	[2][5]
Molecular Weight	97.54 g/mol	93.51 g/mol	[2][4][5]
Appearance	White Solid	Colorless crystals or white fine powder	[2][6]
Melting Point	Not Available	120 °C	[2]
Flash Point	Not Available	170 °C	[2][7]
Solubility in Water	Not Available	90 g/L at 25 °C	[2]

| Vapor Pressure | Not Available | 0.07 hPa at 20 °C |[2] |

Hazard Identification and Classification

2-Chloroacetamide is classified as a hazardous substance.[8] It is toxic if swallowed, may cause an allergic skin reaction, and is suspected of damaging fertility or the unborn child.[9]

Table 2: GHS Hazard Classification for 2-Chloroacetamide

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	3	H301: Toxic if swallowed
Skin Sensitization	1	H317: May cause an allergic skin reaction
Reproductive Toxicity	2	H361: Suspected of damaging fertility or the unborn child

| Hazardous to the Aquatic Environment, Acute | 3 | H402: Harmful to aquatic life |

Signal Word: Danger[10]

Hazard Pictograms:

- GHS06: Toxic[2]
- GHS08: Health hazard[2]

Toxicological Data

Toxicological studies have been conducted on the parent compound, 2-Chloroacetamide. Animal experiments indicate that ingestion of less than 40 grams may be fatal or cause serious health damage to an individual.[8] Chronic exposure may have adverse reproductive effects, as animal studies have shown testicular atrophy at certain concentrations.[11]

Table 3: Acute Toxicity Data for 2-Chloroacetamide

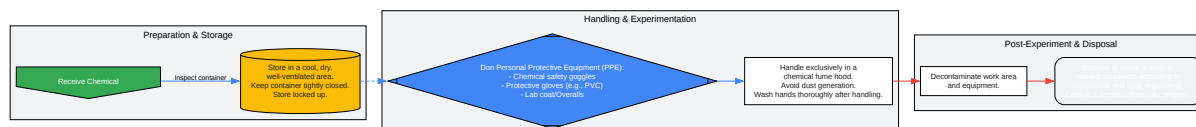
Test	Species	Route	LD50 Value	Source(s)
LD50	Rat	Oral	138 mg/kg	[2][12]
LD50	Mouse	Oral	155 mg/kg	[12]
LD50	Rabbit	Oral	122 mg/kg	[12]
LD50	Dog	Oral	31 mg/kg	[11]

| LC50 | Goldfish | - | 19.8 mg/L, 96 h |[2][13] |

Experimental Protocols and Methodologies

Safe Handling and Storage Protocol

This protocol outlines the essential steps for safely managing **2-Chloroacetamide-d4** in a laboratory setting.



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Caption: Workflow for the safe handling of **2-Chloroacetamide-d4**.

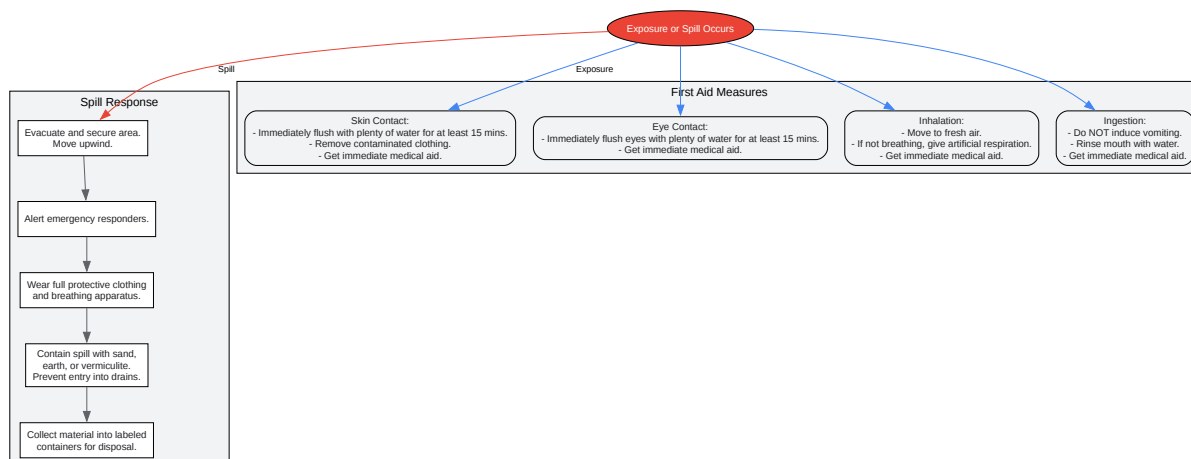
Methodology Details:

- **Receiving and Storage:** Upon receipt, inspect containers for damage or leaks.[8] Store the compound in its original, tightly sealed container in a cool, dry, and well-ventilated area.[8] [12] The storage location should be separated from strong oxidants, acids, and bases and should not have drain or sewer access.[7] It should be kept locked up or in an area only accessible to authorized personnel.
- **Engineering Controls:** All handling procedures must be conducted in a chemical fume hood to minimize inhalation exposure. Facilities should be equipped with an eyewash station and a safety shower.[12]
- **Personal Protective Equipment (PPE):**
 - **Eye Protection:** Wear appropriate chemical safety goggles or a face shield.[7][12] Contact lenses should not be worn as they can absorb and concentrate irritants.[8]
 - **Skin Protection:** Wear chemical-protective gloves (e.g., PVC).[8] Select gloves with a high protection class (breakthrough time >240 minutes) for prolonged contact.[8] A lab coat or overalls should be worn to prevent skin contact.[8][12]

- Respiratory Protection: If engineering controls are insufficient, a NIOSH-approved respirator may be necessary.[8][12]
- Hygiene: Do not eat, drink, or smoke in the handling area.[8][10] Wash hands thoroughly with soap and water after handling the material.[8][12] Contaminated work clothing should be laundered separately before reuse.[8]

Accidental Release and First Aid Protocols

Prompt and correct response to an accidental exposure or spill is critical.



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Caption: Emergency response plan for spills and personnel exposure.

Methodology Details:

- Spill Cleanup:
 - Minor Spills: Remove all ignition sources.[8] Use dry clean-up procedures to avoid generating dust.[8] Sweep up the material and place it in a suitable, labeled container for disposal.[12]
 - Major Spills: Evacuate personnel and move upwind.[8] Wear full body protective clothing with breathing apparatus.[8] Prevent the spillage from entering drains or water courses.[8] Contain the spill with sand, earth, or vermiculite, then collect the recoverable product into labeled containers for disposal.[8]
- First Aid:
 - In case of skin contact: Immediately flush the skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes.[12] Seek immediate medical attention.[9][12]
 - In case of eye contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[12] Seek immediate medical attention.[9][12]
 - If inhaled: Move the person to fresh air. If breathing has stopped, provide artificial respiration.[9] Do not use mouth-to-mouth resuscitation.[12] Seek immediate medical attention.[9][12]
 - If swallowed: Do NOT induce vomiting.[9][12] If the person is conscious and alert, rinse their mouth and have them drink 2-4 cupfuls of milk or water.[12] Seek immediate medical attention.[9][12]

Stability and Reactivity

- Chemical Stability: The compound is stable under normal temperatures and pressures.[12]

- Conditions to Avoid: Avoid dust generation, excess heat, and incompatible materials.[12] The fine grinding of the solid can create dust clouds that may form an explosive mixture with air.[8]
- Incompatible Materials: Strong reducing agents, strong acids, strong bases, and strong oxidizing agents.[7][12]
- Hazardous Decomposition Products: Upon heating or combustion, it may produce toxic and irritating fumes, including chlorine, nitrogen oxides, carbon monoxide, and carbon dioxide.[10][12]

Fire-Fighting Measures

- Extinguishing Media: Use water spray, foam, dry chemical powder, or carbon dioxide.[8][10]
- Specific Hazards: The solid is combustible but propagates flame with difficulty.[8] Dust clouds may form an explosive mixture with air.[8] During a fire, irritating and highly toxic gases may be generated.[12]
- Fire-Fighter Instructions: Wear a self-contained breathing apparatus (SCBA) and full protective gear.[12] Cool fire-exposed containers with a water spray from a protected location.[8] Do not allow firefighting water to enter drains.[10]

Disposal Considerations

Waste material should be treated as hazardous. Dispose of contents and containers in accordance with local, regional, and national regulations.[9] It is recommended to use a licensed professional waste disposal service.[13] One method is to dissolve the material in a combustible solvent and burn it in a chemical incinerator equipped with an afterburner and scrubber.[13]

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